Comprehensive Identification of Fmoc-Aph(tBuCbm)-OH: NMR Profiling and Comparative Analysis

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Compound of Interest	
Compound Name:	*Fmoc-Aph(tBuCbm)-OH*
CAS No.:	*1998216-17-3*
Cat. No.:	*B12274089*

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Executive Summary: The Structural Distinction

In the synthesis of complex peptidomimetics, **Fmoc-Aph(tBuCbm)-OH** (Fmoc-4-(3-tert-butylureido)-phenylalanine) represents a critical building block often confused with its protecting-group analog, Fmoc-Aph(Boc)-OH.

While both compounds share the Fmoc-phenylalanine core and a tert-butyl moiety, their chemical behavior is diametrically opposed:

- Fmoc-Aph(Boc)-OH: Contains an acid-labile carbamate. Used to generate free amines after TFA cleavage.[1]
- **Fmoc-Aph(tBuCbm)-OH**: Contains an acid-stable urea. Used to install a permanent urea functionality for target binding (e.g., inhibiting protein-protein interactions).[1]

Misidentification leads to catastrophic synthesis failure: treating the urea derivative with TFA will not yield the free amine, while treating the carbamate with TFA destroys the side chain

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protection. This guide provides a definitive NMR-based protocol to distinguish these two entities, focusing on the Carbon-Heteroatom Shift in 13C NMR and the Proton Environment in 1H NMR.

Structural Analysis & NMR Logic

The identification strategy relies on detecting the specific electronic environment of the tert-butyl group and the linker region.

The Core Difference

- Target: **Fmoc-Aph(tBuCbm)-OH**
  - Linker: Urea (-NH-CO-NH-)
  - tBu Attachment: Direct Nitrogen-Carbon bond (
)
- Alternative: Fmoc-Aph(Boc)-OH
  - Linker: Carbamate (-NH-CO-O-)
  - tBu Attachment: Oxygen-Carbon bond (
)

This difference creates a massive chemical shift anisotropy, particularly in the 13C spectrum, which serves as the primary validation checkpoint.[1]

Comparative NMR Data (DMSO-d6)

The following data compares the target molecule against its closest structural analog.

Table 1: 1H NMR Chemical Shift Comparison (400 MHz, DMSO-d6)

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Proton Assignment	Fmoc-Aph(tBuCbm)-OH **(Target)**	Fmoc-Aph(Boc)-OH **(Alternative)**	Diagnostic Note
Side Chain NH (Ar)	~8.45 ppm (s, 1H)	~9.25 ppm (s, 1H)	Urea NH is more shielded than Carbamate NH.
Side Chain NH (Alkyl)	~5.98 ppm (s, 1H)	ABSENT	CRITICAL: The urea has a second NH proton attached to the tBu group.
t-Butyl Methyls	1.30 ppm (s, 9H)	1.48 ppm (s, 9H)	Urea tBu is upfield shifted vs Boc tBu.
Fmoc Amide NH	~7.65 ppm (d)	~7.65 ppm (d)	Overlaps; not diagnostic.[1]
Aromatic (Phe)	7.10 – 7.35 ppm (m, 4H)	7.10 – 7.40 ppm (m, 4H)	Similar AA'BB' systems.[1]
-CH	4.25 – 4.35 ppm (m)	4.25 – 4.35 ppm (m)	Scaffold identical.

Table 2: 13C NMR Chemical Shift Comparison (100 MHz, DMSO-d6)

Carbon Assignment	Fmoc-Aph(tBuCbm)-OH	Fmoc-Aph(Boc)-OH	Mechanistic Insight
tBu Quaternary C	~49.5 ppm	~79.0 ppm	DEFINITIVE PROOF. N-C bond is shielded; O-C bond is deshielded.
Side Chain C=O	~155.0 ppm (Urea)	~153.0 ppm (Carbamate)	Subtle difference; less reliable than tBu Cq. [1]
tBu Methyl C	~29.5 ppm	~28.5 ppm	Minor variation.[1]

Experimental Protocol: Self-Validating Identification

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This protocol ensures that solvent effects (e.g., H/D exchange) do not obscure the diagnostic urea protons.[1]

Reagents:

- Sample: ~5–10 mg of **Fmoc-Aph(tBuCbm)-OH**.
- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (v/v). Note: Do not use CDCl3 or MeOD; MeOD will exchange the critical urea protons, erasing the diagnostic signal.

Step-by-Step Workflow:

- Sample Preparation:
  - Dissolve 5-10 mg of the solid in 0.6 mL DMSO-d6.
  - Validation: Ensure the solution is clear. Turbidity indicates aggregation, which broadens the urea peaks.[1] If turbid, gently warm to 40°C and sonicate.
- Acquisition (1H NMR):
  - Set temperature to 298 K (25°C).
  - Number of scans (NS): 16 (sufficient for diagnostic peaks).[1]
  - Relaxation delay (D1): 1.0 sec.[1]
  - Checkpoint: Check the region 5.5–6.5 ppm.[1] You must see the aliphatic urea NH singlet. If absent, check if the solvent is wet (water peak >3.3 ppm can broaden NH) or if the sample is actually the Boc derivative.
- Acquisition (13C NMR - Optional but Recommended):
  - NS: 512 (or sufficient for S/N > 10).[1]
  - Checkpoint: Look for the peak at ~50 ppm. If the only aliphatic peaks are ~28 ppm (CH3) and ~47 ppm (Fmoc CH), and you see a peak at ~79 ppm, you have the Boc derivative.

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Diagnostic Logic & Workflow Visualization

The following diagram illustrates the logical pathway to confirm the identity of the compound, distinguishing it from common alternatives and impurities.

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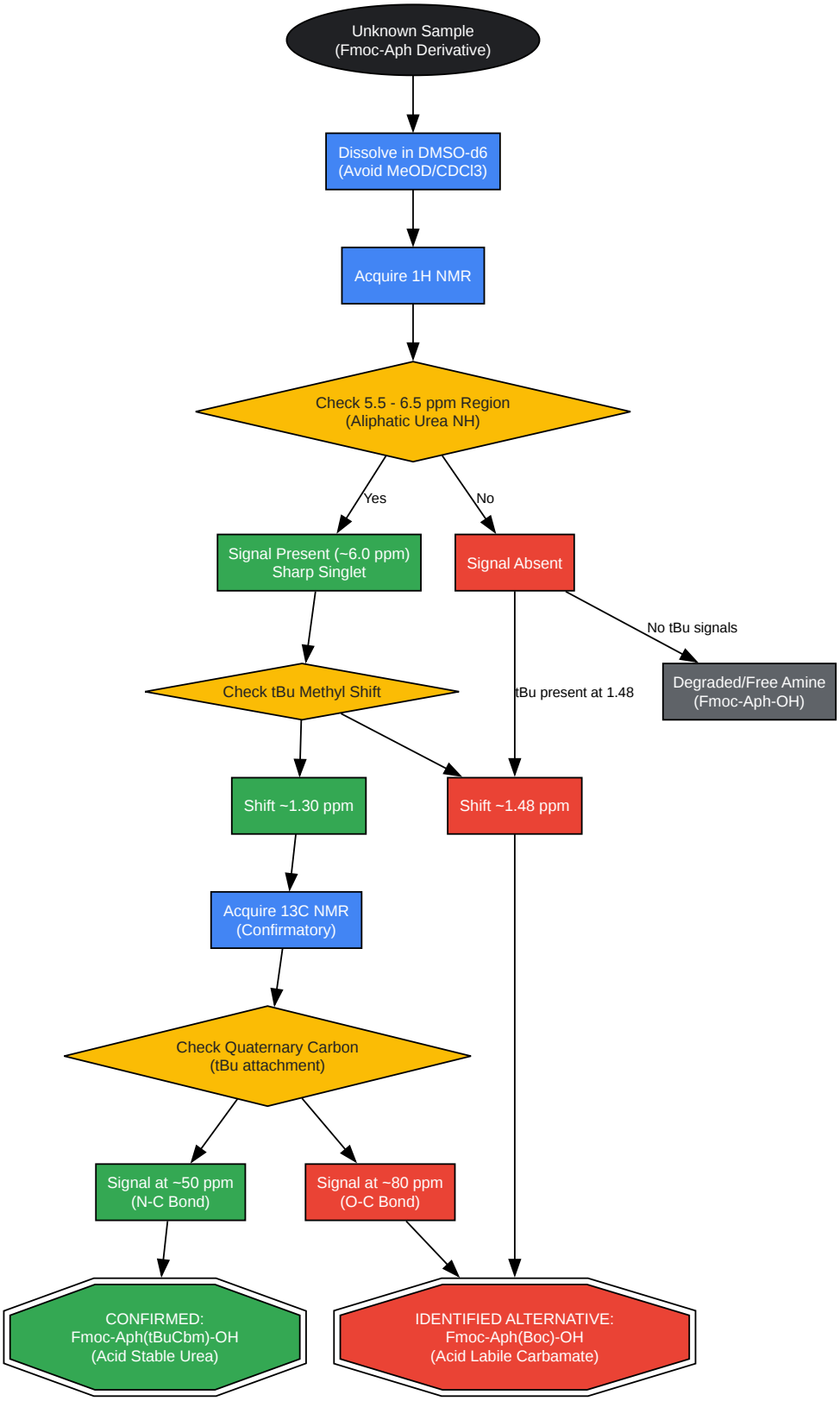

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Figure 1: Decision matrix for the NMR-based identification of **Fmoc-Aph(tBuCbm)-OH** versus its carbamate analog.

Synthesis & Application Context

Understanding why you are analyzing this compound is as important as the analysis itself.

- Synthesis Utility: This building block is used to introduce the 4-(3-tert-butylureido) motif directly into a peptide sequence.
  - Advantage:[1][2][3][4] Avoids the need for post-synthetic modification (e.g., reacting resin-bound amine with tert-butyl isocyanate), which often suffers from incomplete conversion and side reactions.
- Stability Profile:
  - TFA Cleavage: The urea linkage is stable to standard TFA cleavage cocktails (95% TFA).[1] The tBu group will NOT be removed.
  - Piperidine: The Fmoc group is removed normally (20% Piperidine/DMF).[1][5]
- Common Impurities:
  - Fmoc-Aph-OH: Result of hydrolysis or incomplete urea formation during manufacturing. Detected by the absence of tBu signals and broad NH2 peaks.[1]
  - 1,3-Di-tert-butylurea: A byproduct of the urea formation reagent. Detected as a highly symmetric urea peak with no aromatic coupling.

References

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